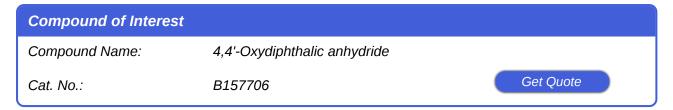


# safety and handling precautions for 4,4'Oxydiphthalic anhydride

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An In-depth Technical Guide to the Safety and Handling of 4,4'-Oxydiphthalic Anhydride

This guide provides comprehensive safety and handling information for **4,4'-Oxydiphthalic anhydride** (ODPA), intended for researchers, scientists, and drug development professionals. The following sections detail the material's properties, hazards, handling protocols, and emergency procedures.

## **Chemical and Physical Properties**

**4,4'-Oxydiphthalic anhydride** is a dianhydride building block commonly used in the synthesis of polyimides for various applications, including supercapacitors and battery anodes.[1][2] It is a thermally stable, organic compound.[3]

Table 1: Chemical Identification and Physical Properties of 4,4'-Oxydiphthalic Anhydride



Property	Value	Reference
Chemical Name	4,4'-Oxydiphthalic anhydride	[4]
Synonyms	ODPA, 5,5'-Oxybis(1,3-isobenzofurandione), 3,3',4,4'-Diphenyl ether tetracarboxylic acid dianhydride	[1][4]
CAS Number	1823-59-2	[4][5]
Chemical Formula	C16H6O7	[3][4][6]
Molecular Weight	310.21 g/mol	[3][5]
Appearance	White to off-white powder or crystal	[1][4][7]
Melting Point	225-229 °C	[4][5][7]
Odor	Not known	[4]
Solubility	Water: Not known; Organic Solvents: Good solubility	[4]
Chemical Stability	Stable under recommended storage conditions.	[4]
Moisture Sensitivity	Product is moisture sensitive.	[4][8]

#### **Hazard Identification and Classification**

ODPA is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to skin and eye irritation, and long-term environmental effects. While some safety data sheets (SDS) may not show a hazard pictogram, the hazard statements necessitate caution.[4][9] More comprehensive SDSs indicate a "Danger" signal word and associated pictograms.[6][8]

Table 2: GHS Hazard Classification for 4,4'-Oxydiphthalic Anhydride



Hazard Class	Hazard Statement	Precautionary Statements	Reference
Skin Irritation (Category 2)	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364	[6]
Serious Eye Damage (Category 1)	H318: Causes serious eye damage.	P280, P305+P351+P338+P3 10	[6][8][10]
Hazardous to the Aquatic Environment (Chronic)	H412: Harmful to aquatic life with long lasting effects.	P273, P501	[4][5][6][11]

### Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize risk and maintain the integrity of the material.

#### **Experimental Protocol for Safe Handling**

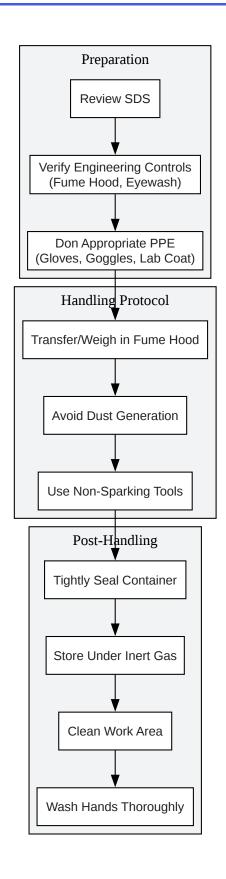
- Engineering Controls: Conduct all operations in a well-ventilated area, preferably within a chemical fume hood to avoid dust and vapor inhalation.[4][6] Ensure a safety shower and eye wash station are readily accessible.[4][6]
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as detailed in Section 4.0.
- Dispensing: Handle as a solid powder. Avoid actions that generate dust, such as crushing or vigorous shaking.[4][9] Use non-sparking tools.[9]
- Hygiene: Wash hands and face thoroughly after handling.[6] Keep away from food and drink.
   [4] Contaminated work clothing should not be allowed out of the workplace.[12]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[4][9] Avoid inhalation of dust and ingestion.[4]



#### **Storage Conditions**

- Container: Keep the container tightly closed.[4][6]
- Atmosphere: Store under an inert gas (e.g., nitrogen, argon) as the product is moisture sensitive.[4][6][8]
- Location: Store in a cool, dry, and well-ventilated place away from incompatible materials.[6] [12][13]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, bases, and reducing agents.[13]





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**Caption:** General workflow for safely handling **4,4'-Oxydiphthalic anhydride**.



## **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is mandatory to prevent exposure.[14] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment for Handling ODPA

PPE Type	Specification	Reference
Eye/Face	Wear safety glasses with side- protection (approved under standards like EN166 EU) or a face shield if splashing is possible.	[4][6][12]
Hand	Handle with chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use. Use proper glove removal technique to avoid skin contact.	[4][5][6]
Body	Wear a lab coat or protective clothing appropriate for the concentration and amount of the substance being handled.	[4][6]
Respiratory	If a risk assessment indicates a need for respiratory protection (e.g., inadequate ventilation, high dust generation), use a full-face particle respirator (type N95 US or P2 EN 143).	[4][5]

#### **Emergency Procedures**

Immediate and appropriate response to emergencies such as spills, fires, or personnel exposure is crucial.



#### **First Aid Measures**

First responders should protect themselves before assisting others and show the SDS to attending medical personnel.[4]

Table 4: First Aid Protocol by Exposure Route

Exposure Route	Protocol	Reference
Inhalation	Remove the individual to fresh air. 2. Keep them comfortable for breathing. 3.  Seek medical advice/attention if the person feels unwell.	[4][6][9]
Skin Contact	Immediately remove all contaminated clothing. 2.     Rinse the affected skin area with plenty of water. 3. If skin irritation occurs, seek medical advice/attention.	[4][6][9]
Eye Contact	1. Rinse cautiously and immediately with water for several minutes. 2. Remove contact lenses, if present and easy to do. Continue rinsing. 3. Immediately call a POISON CENTER or doctor.	[6][8][10]
Ingestion	<ol> <li>Rinse the mouth with water.</li> <li>Do NOT induce vomiting. 3.</li> <li>Seek medical advice/attention if the person feels unwell.</li> </ol>	[4][6][9]

# **Fire-Fighting Measures**

ODPA is a combustible solid that may form an ignitable dust/air mixture.[5][15]



Table 5: Fire-Fighting Guidance for ODPA

Aspect	Recommendation	Reference
Suitable Extinguishers	Use dry chemical, carbon dioxide (CO <sub>2</sub> ), alcoholresistant foam, or water spray.	[6][9][15]
Unsuitable Extinguishers	Avoid solid streams of water which may scatter dust.	[15]
Specific Hazards	Combustion produces carbon oxides (CO, CO <sub>2</sub> ).[4][6] Dust may form an explosive mixture in the air.[12]	[4][6][12]
Protective Actions	Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[4][9] Keep fire-exposed containers cool with a water spray.[15]	[4][9][15]

#### **Accidental Release Measures**

- Evacuate & Secure: Evacuate non-essential personnel from the area. Eliminate all ignition sources.[12][16]
- Ventilate: Ensure adequate ventilation in the spill area.[4]
- Don PPE: Wear the appropriate PPE as described in Section 4.0, including respiratory protection.
- Containment: Prevent the spill from entering drains or waterways.[4][12]
- Cleanup:
  - Gently sweep up the spilled solid material, taking care to avoid creating dust.[4][6]

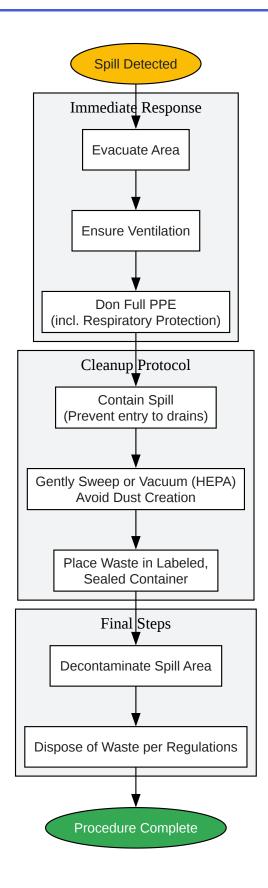
#### Foundational & Exploratory





- Where practical, use a HEPA-filtered vacuum for collection.[4]
- Place the collected material into a suitable, labeled, and closed container for disposal.[4]
   [9]
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the waste material according to the guidelines in Section 6.0.





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Caption: Emergency response workflow for an accidental spill of ODPA.



#### **Waste Disposal**

Waste generated from ODPA must be treated as hazardous chemical waste.

#### **Protocol for Waste Disposal**

- Containerization: Collect waste ODPA and contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed, and appropriate hazardous waste container.[4][9]
- Segregation: Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.[17]
- Disposal Route: Dispose of the waste through a licensed and accredited disposal contractor.
   [4] Normal disposal is via incineration.
- Regulatory Compliance: Ensure all disposal activities are in strict accordance with all
  applicable local, state, and national environmental regulations.[4][6] Empty packaging should
  be completely recycled or disposed of as hazardous waste.[4]

#### **Toxicological Information**

The available toxicological data for **4,4'-Oxydiphthalic anhydride** is limited. Most safety data sheets report "no data available" for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity.[4][6] No occupational exposure limits have been assigned.[4] The primary known health effects are skin and severe eye irritation/damage.[6] Due to the lack of comprehensive data, the substance should be handled with the assumption that it may have other uncharacterized hazards.

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